

An In-depth Technical Guide to the Safe Handling of 2,4-Dimethylpentanal

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Compound of Interest

Compound Name: **2,4-Dimethylpentanal**

Cat. No.: **B3050699**

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **2,4-Dimethylpentanal**, a colorless liquid with a strong, pungent odor.^[1] Adherence to the following protocols is crucial to ensure a safe laboratory environment and mitigate potential risks associated with the handling of this chemical.

Physicochemical and Toxicological Data

A summary of the key quantitative data for **2,4-Dimethylpentanal** is presented in the table below for easy reference and comparison.

Property	Value	Reference(s)
Molecular Formula	C ₇ H ₁₄ O	[1][2]
Molecular Weight	114.19 g/mol	[2]
CAS Number	27944-79-2	[1][2]
Appearance	Colorless liquid	[1]
Odor	Strong, pungent	[1]
Boiling Point	134.5°C at 760 mmHg	[1][3]
Flash Point	33.4°C	[1][3]
Density	0.803 g/cm ³	[1]
Vapor Pressure	8.08 mmHg at 25°C	[1]
Refractive Index	1.401	[1][3]

Hazard Identification and Classification

2,4-Dimethylpentanal is classified as a hazardous substance.[4] The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following classifications:

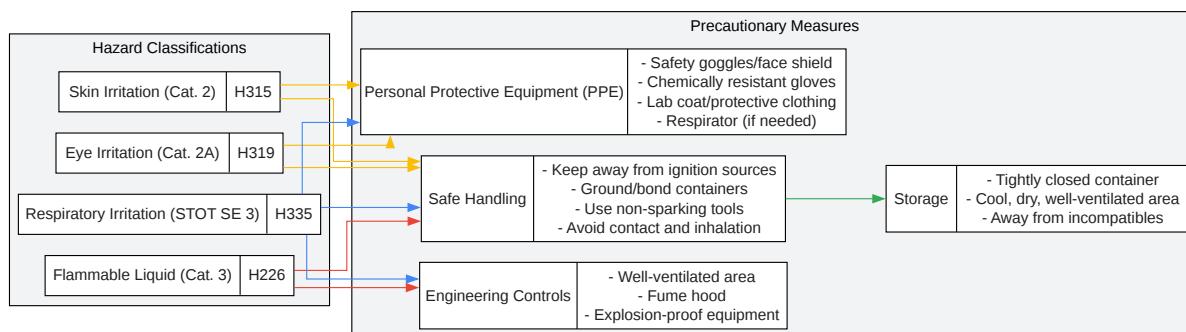
- Flammable liquids: Category 3[2]
- Skin irritation: Category 2[2]
- Serious eye irritation: Category 2A[2]
- Specific target organ toxicity — single exposure (Respiratory tract irritation): Category 3[2]

Hazard Statements:

- H226: Flammable liquid and vapor.[2]
- H315: Causes skin irritation.[2]

- H319: Causes serious eye irritation.[\[2\]](#)
- H335: May cause respiratory irritation.[\[2\]](#)

The following diagram illustrates the relationship between the hazard classifications and the necessary precautionary measures.

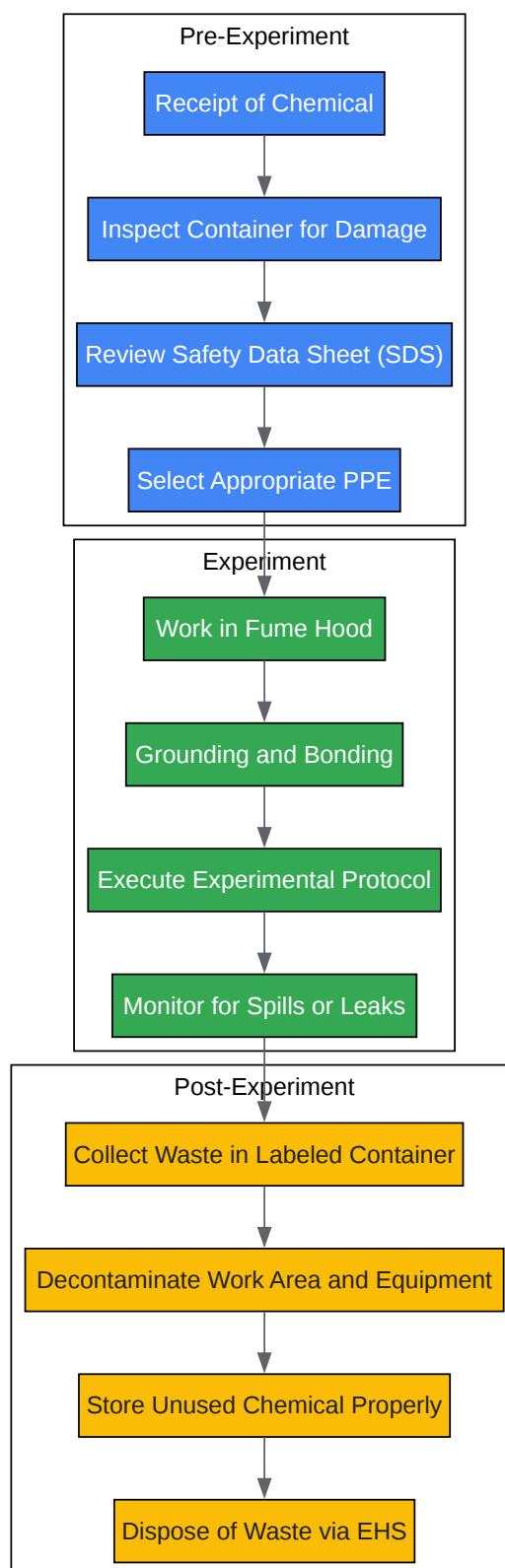


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Hazard Classification and Precautionary Measures Relationship

Experimental Workflow for Safe Handling

The following diagram outlines a logical workflow for the safe handling of **2,4-Dimethylpentanal** from receipt to disposal.



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Safe Handling Workflow for 2,4-Dimethylpentanal

Detailed Experimental Protocols

While specific experimental protocols are highly dependent on the nature of the research, the following general procedures for handling **2,4-Dimethylpentanal** must be followed.

4.1. Engineering Controls

- Always work in a well-ventilated area, preferably within a chemical fume hood.[5]
- Use explosion-proof electrical, ventilating, and lighting equipment.[6]
- Ensure eyewash stations and safety showers are readily accessible.[4]

4.2. Personal Protective Equipment (PPE)

- Eye Protection: Wear chemical safety goggles or a face shield.[5]
- Hand Protection: Use chemically resistant gloves such as nitrile or neoprene.[5]
- Skin and Body Protection: Wear a lab coat, long pants, and closed-toe shoes.[5] An apron may be required for larger quantities.[4]
- Respiratory Protection: If ventilation is inadequate or there is a risk of aerosolization, use a NIOSH-approved respirator with an organic vapor cartridge.[5]

4.3. Handling Procedures

- Keep away from heat, sparks, open flames, and other ignition sources.[6] No smoking.[6]
- To prevent static electricity discharge, all metal parts of the equipment must be grounded.[6] Use only non-sparking tools.[6]
- Avoid contact with skin and eyes, and avoid inhalation of vapors.[4]
- Keep containers tightly closed when not in use.[6]
- Wash hands thoroughly after handling.[4]

4.4. Storage

- Store in a cool, dry, and well-ventilated place away from heat and sources of ignition.[7]
- Keep containers tightly closed and sealed.[6]
- Store away from incompatible materials, such as oxidizing agents.[4]

First Aid Measures

In the event of exposure, follow these first aid measures and seek medical attention.

- Inhalation: Remove the person to fresh air and keep them comfortable for breathing.[8] If breathing is difficult, give oxygen.[9] If not breathing, give artificial respiration.[8][9] Call a poison center or doctor if you feel unwell.
- Skin Contact: Take off immediately all contaminated clothing.[7] Rinse the skin with water or shower.[7] If skin irritation occurs, get medical advice/attention.[6]
- Eye Contact: Rinse cautiously with water for several minutes.[6] Remove contact lenses if present and easy to do.[6] Continue rinsing.[6] If eye irritation persists, get medical advice/attention.[6]
- Ingestion: Do NOT induce vomiting.[6][9] Clean mouth with water and drink plenty of water afterwards.[8] Call a physician or poison control center immediately.[6]

Spill and Leak Procedures

In the event of a spill, immediate and appropriate action is necessary to contain the situation and prevent exposure.

- Small Spills:
 - Remove all ignition sources.[4]
 - Ventilate the area.[5]
 - Use an inert absorbent material such as vermiculite, sand, or commercial sorbent pads to contain the spill.[4][5]

- Carefully collect the absorbed material using non-sparking tools and place it in a designated, labeled, and sealed container for hazardous waste.[4][5]
- Large Spills:
 - Evacuate and isolate the area.[4][5]
 - Alert personnel and contact the institution's Environmental Health and Safety (EHS) department.[4]
 - Contain the spill if it can be done safely.[4]

Disposal

Disposal of **2,4-Dimethylpentanal** must be conducted in accordance with all federal, state, and local regulations.[5]

- Collect all waste containing **2,4-Dimethylpentanal**, including contaminated materials from spills, in a designated, chemically compatible, and properly sealed container.[5]
- Clearly label the waste container as "Hazardous Waste" and include the full chemical name ("**2,4-Dimethylpentanal**"), concentration, and the date of accumulation.[5]
- Arrange for the collection of the hazardous waste by the institution's EHS department or a licensed hazardous waste disposal contractor.[5]
- Under no circumstances should this chemical be disposed of down the drain or in regular trash.[5]

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